

An In-depth Technical Guide to 8-iso-Testosterone: Molecular Structure and Properties

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Compound of Interest

Compound Name: 8-Testosterone

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Abstract

This technical guide provides a comprehensive overview of 8-iso-testosterone, a synthetic stereoisomer of the endogenous androgen, testosterone. While data on 8-iso-testosterone is limited, this document consolidates available information on its molecular structure, properties, and its relationship to testosterone. The guide also details the well-established signaling pathways of testosterone, which are presumed to be relevant for its isomers, and provides standardized experimental protocols for the characterization of androgenic compounds. This document aims to serve as a valuable resource for researchers in endocrinology, medicinal chemistry, and drug development.

Introduction

Testosterone is a critical steroid hormone responsible for the development and maintenance of male reproductive tissues and secondary sexual characteristics.[1] Its biological effects are mediated through the androgen receptor (AR).[2] The stereochemistry of testosterone is crucial

for its interaction with the AR and its subsequent biological activity.[3] 8-iso-Testosterone is a synthetic androstane steroid and a structural analog of testosterone, primarily used as a research tool to investigate the structure-activity relationships of steroid hormones.[4] Understanding the properties of this isomer can provide valuable insights into the specific structural requirements for androgen receptor binding and activation.

Molecular Structure and Properties

The key difference between testosterone and 8-iso-testosterone lies in the stereochemistry at the C8 position of the steroid nucleus. This seemingly minor alteration can significantly impact the molecule's three-dimensional shape and its interaction with the androgen receptor.

Chemical Structure

Below are the chemical structures of testosterone and 8-iso-testosterone.

(A) Testosterone

Caption: Chemical structure of Testosterone.

(B) 8-iso-Testosterone

Caption: Chemical structure of 8-iso-Testosterone.

Physicochemical Properties

Quantitative data for 8-iso-testosterone is not readily available in the public domain. The following table summarizes the known properties of testosterone for comparison.

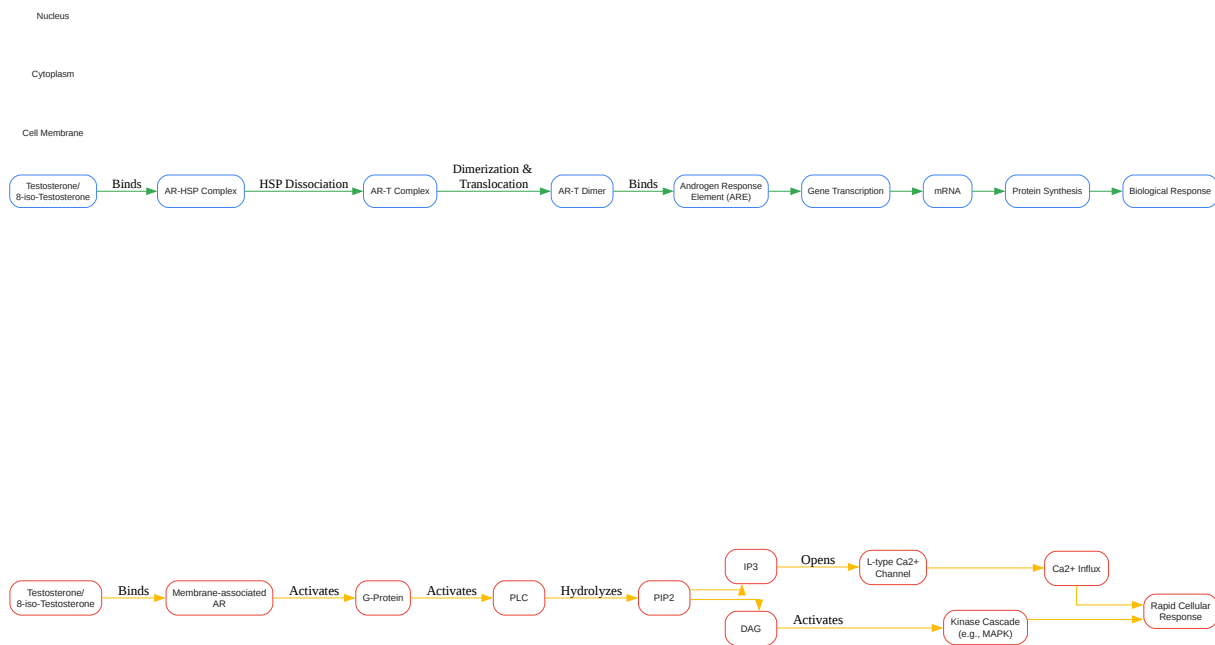
Property	Testosterone	8-iso-Testosterone
IUPAC Name	(8R,9S,10R,13S,14S,17S)-17-hydroxy-10,13-dimethyl-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-3-one[5]	(8S,9S,10R,13S,14S,17S)-17-hydroxy-10,13-dimethyl-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-3-one[4]
Molecular Formula	C ₁₉ H ₂₈ O ₂ [5]	C ₁₉ H ₂₈ O ₂ [4]
Molecular Weight	288.42 g/mol [6]	288.4 g/mol [4]
CAS Number	58-22-0[6]	Not available
Melting Point	155 °C	Not available
Solubility	Insoluble in water; soluble in alcohol, ether, and other organic solvents.	Not available
Androgen Receptor (AR) Binding Affinity (Kd)	~1 nM	Not available

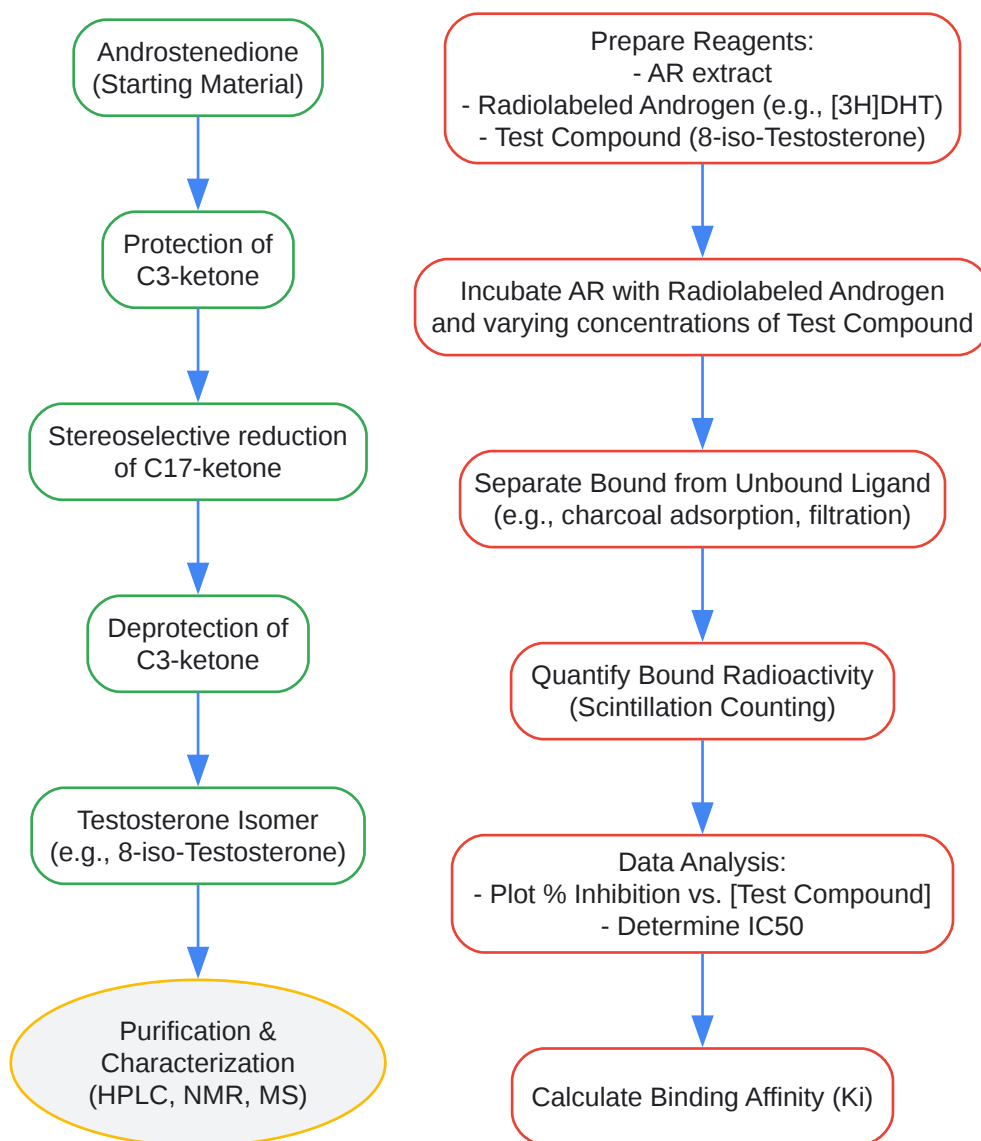
Biological Activity and Signaling Pathways

The biological activity of androgens is primarily mediated through their binding to and activation of the androgen receptor, which leads to the modulation of gene expression. Testosterone can signal through two main pathways: the classical (genomic) pathway and the non-classical (non-genomic) pathway.[7][8] It is hypothesized that 8-iso-testosterone, as an AR agonist, also utilizes these pathways.[4]

Classical (Genomic) Signaling Pathway

The classical pathway involves the direct regulation of gene transcription and typically occurs over hours.





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